

Ensuring Safe and Compliant Disposal of Aggrenox

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Aggrenox
Cat. No.:	B1220137

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of pharmaceutical products like **Aggrenox** is a critical component of laboratory safety and environmental responsibility. **Aggrenox**, a combination of aspirin and extended-release dipyridamole, requires adherence to specific disposal procedures to prevent environmental contamination and potential harm. This guide provides essential, step-by-step information for the safe and compliant disposal of **Aggrenox**.

Regulatory Framework

The disposal of pharmaceutical waste is regulated by various agencies, including the Environmental Protection Agency (EPA) and the Drug Enforcement Administration (DEA).^[1] The primary regulation governing hazardous waste, which can include certain pharmaceuticals, is the Resource Conservation and Recovery Act (RCRA).^{[1][2]} It is crucial to determine if **Aggrenox** is considered a hazardous waste under federal or state regulations, as this will dictate the disposal pathway. A Safety Data Sheet (SDS) for "Aspirin and Extended-Release Dipyridamole Capsules" (the generic for **Aggrenox**) advises to "Dispose of in accordance with local regulations" and warns not to flush it into surface water or sanitary sewer systems.^[1]

Preferred Disposal Methods

The most recommended method for disposing of unwanted or expired medications is through drug take-back programs.^{[3][4][5]} These programs offer a safe and environmentally sound way to dispose of pharmaceuticals.

- Drug Take-Back Programs: The U.S. Drug Enforcement Administration (DEA) sponsors National Prescription Drug Take Back Days and authorizes permanent collection sites.[3][5] Many pharmacies and law enforcement agencies also provide year-round drop-off locations. [4][5]
- Mail-Back Programs: Prepaid mail-back envelopes are another convenient option for disposing of unused medicines.[3]

Disposal in Household Trash (when take-back is not an option)

If a take-back program is not accessible, most non-controlled prescription drugs, including **Aggrenox**, can be disposed of in the household trash by following these FDA-recommended steps[3][6]:

- Do Not Crush: Do not crush the **Aggrenox** capsules.[3]
- Mix with Undesirable Substance: Mix the capsules with an unpalatable substance such as dirt, cat litter, or used coffee grounds.[3][6] This makes the medication less appealing to children and pets and unrecognizable to anyone who might go through the trash.[3]
- Seal in a Container: Place the mixture in a sealed container, such as a resealable plastic bag, to prevent the medication from leaking.[3][6]
- Dispose of in Trash: Throw the sealed container in your household trash.[3]
- Remove Personal Information: Scratch out all personal information on the prescription bottle to protect your privacy before disposing of the empty container.[3][6]

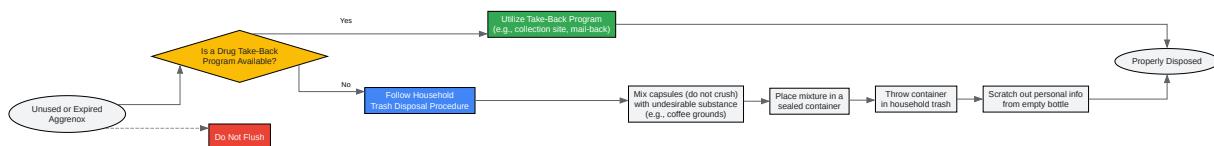
What Not to Do

Flushing: Unless a medication is specifically on the FDA's flush list, it should not be flushed down the toilet or sink.[3] Improper disposal by flushing can lead to the contamination of water supplies.[1] The SDS for **Aggrenox** specifically advises against flushing it into the sanitary sewer system.[1]

Summary of Aggrenox Disposal Options

Disposal Method	Recommendation Level	Key Steps
Drug Take-Back Program	Highly Recommended	Find a local authorized collection site (pharmacy, law enforcement agency) or participate in a DEA National Prescription Drug Take Back Day.[3][5]
Mail-Back Program	Recommended	Obtain a prepaid mail-back envelope from a pharmacy or other authorized source and mail the medication for disposal.[3]
Household Trash	Acceptable (if no other option)	1. Do not crush capsules.[3]2. Mix with an undesirable substance (e.g., coffee grounds, cat litter).[3][6]3. Seal in a plastic bag or container.[3][6]4. Dispose of in trash.[3]5. Remove personal information from the bottle.[3][6]
Flushing	Not Recommended	Do not flush Aggrenox down the toilet or sink.[1][3]

Aggrenox Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **Aggrenox**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. slaterunpharma.com [slaterunpharma.com]
- 2. drugs.com [drugs.com]
- 3. Aspirin and dipyridamole (oral route) - Side effects & dosage - Mayo Clinic [mayoclinic.org]
- 4. Aspirin/Dipyridamole (Aggrenox): Uses, Side Effects, Interactions, Pictures, Warnings & Dosing - WebMD [webmd.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
- To cite this document: BenchChem. [Ensuring Safe and Compliant Disposal of Aggrenox]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1220137#aggrenox-proper-disposal-procedures\]](https://www.benchchem.com/product/b1220137#aggrenox-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com